

The Aqueous Solubility of TRIS Maleate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TRIS maleate*

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An In-depth Guide for Scientists and Drug Development Professionals on the Solubility Characteristics of Tris(hydroxymethyl)aminomethane Maleate in Aqueous Solutions.

Introduction

Tris(hydroxymethyl)aminomethane (TRIS) is a fundamental buffering agent in a vast array of biological and pharmaceutical research applications. Its maleate salt, **TRIS maleate**, offers a specific pH buffering range that is advantageous in various experimental contexts. A thorough understanding of its aqueous solubility is paramount for accurate and reproducible experimental design, particularly in drug formulation and development where buffer selection and concentration are critical. This technical guide provides a detailed overview of the aqueous solubility of **TRIS maleate**, including quantitative data, factors influencing solubility, and a comprehensive experimental protocol for its determination.

Quantitative Solubility Data

Quantitative data on the solubility of **TRIS maleate** in aqueous solutions is not as extensively documented as that of TRIS base. However, available information provides key reference points for researchers.

Table 1: Solubility of **TRIS Maleate** in Water

Temperature (°C)	Solubility (g/L)	Molar Concentration (M)	Citation
20	118.61	~0.5	[1]

Table 2: Qualitative and Vendor-Specified Solubility of **TRIS Maleate**

Solvent	Observation/Specification	Citation
Water	A 10% solution (100 g/L) is clear and colorless.	[2]
Water	Soluble at 500 mg/mL.	

It is important to note that the significantly higher solubility value of 500 mg/mL may refer to TRIS base or represent an approximation. Researchers should empirically verify the solubility for their specific application and conditions.

For comparative purposes, the solubility of the parent compound, TRIS base, is well-characterized and significantly higher.

Table 3: Solubility of TRIS Base in Water

Temperature (°C)	Solubility (g/L)	Citation
25	~550	[3][4]

Factors Influencing the Solubility of TRIS Maleate

The dissolution of **TRIS maleate** in aqueous solutions is a multifactorial process. Key parameters that researchers must consider include temperature, pH, and the presence of co-solvents.

Temperature

For most solid solutes, including TRIS and its salts, solubility in water increases with temperature.[4] This is because the dissolution process is often endothermic, meaning it

absorbs heat from the surroundings. Therefore, increasing the temperature provides the necessary energy to break the crystal lattice of the solid and facilitate its interaction with water molecules.

pH

The pH of the aqueous solution plays a critical role in the solubility of **TRIS maleate**. TRIS is a weak base with a pKa of approximately 8.1 at 25°C. In solution, **TRIS maleate** exists as an equilibrium between the protonated TRIS cation and the uncharged TRIS base, along with maleate anions. The protonation state of the TRIS molecule, and thus its interaction with water, is pH-dependent. At a pH below its pKa, the protonated form will be more prevalent. The overall solubility of the salt will be influenced by the pH's effect on both the TRIS and maleate ions.

Co-solvents

The addition of organic co-solvents, such as ethanol or methanol, to an aqueous solution can significantly alter the solubility of **TRIS maleate**. Generally, TRIS and its salts are less soluble in organic solvents compared to water.^[3] As the concentration of an organic co-solvent increases, the polarity of the solvent mixture decreases, which can lead to a reduction in the solubility of the polar **TRIS maleate**.

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound. The following protocol is adapted for the specific determination of **TRIS maleate** solubility in an aqueous buffer.

Materials

- **TRIS maleate** (high purity)
- Aqueous buffer of desired pH (e.g., phosphate-buffered saline)
- Volumetric flasks and pipettes
- Analytical balance

- Temperature-controlled orbital shaker or water bath
- Centrifuge
- Syringe filters (0.22 μm)
- pH meter
- A validated analytical method for quantifying TRIS concentration (e.g., HPLC-UV, titration)

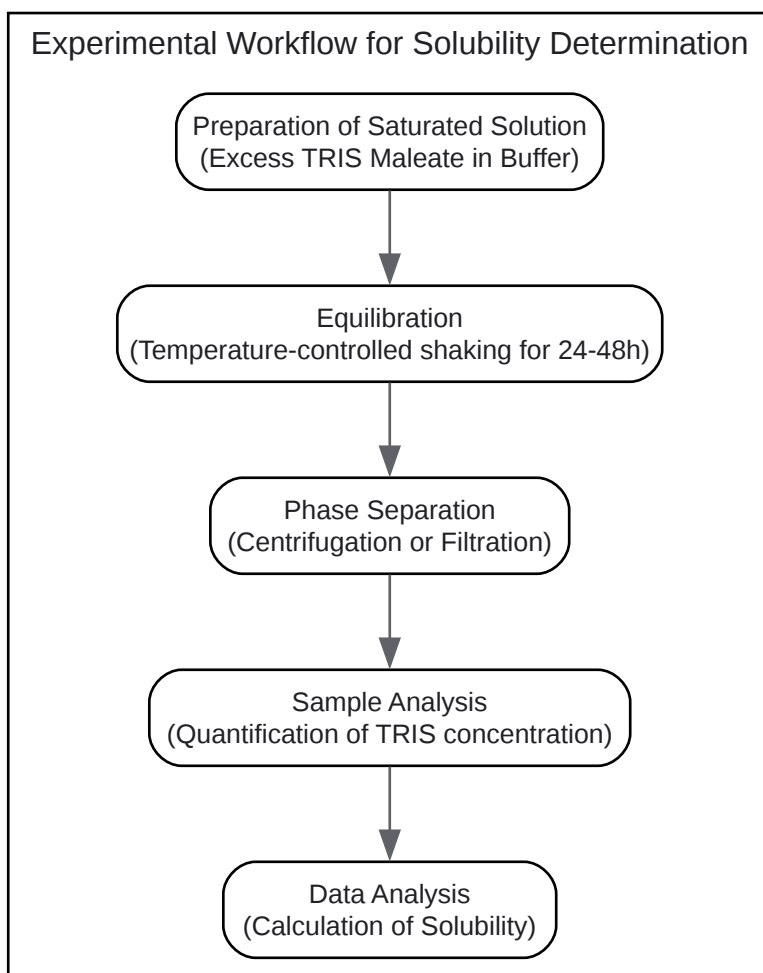
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **TRIS maleate** to a known volume of the aqueous buffer in a sealed, screw-cap vial or flask. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
 - As a starting point, add approximately 1.5 times the expected solubility amount.
- Equilibration:
 - Place the sealed vials in a temperature-controlled orbital shaker or water bath set to the desired temperature (e.g., 25°C or 37°C).
 - Agitate the samples at a constant speed (e.g., 150 rpm) for a sufficient duration to reach equilibrium. A typical equilibration time is 24 to 48 hours. It is advisable to perform a preliminary experiment to determine the time required to reach a stable concentration.
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle for at least 30 minutes at the experimental temperature.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - To ensure complete removal of any undissolved solids, either:
 - Centrifuge the sample at a high speed (e.g., 10,000 x g for 15 minutes).

- Filter the supernatant through a 0.22 μm syringe filter. It is important to pre-wet the filter with the solution to minimize loss of the analyte due to adsorption.
- Sample Analysis:
 - Immediately after separation, dilute a known volume of the clear supernatant with the aqueous buffer to a concentration within the linear range of the analytical method.
 - Measure the concentration of TRIS in the diluted sample using a validated analytical method.
- Data Analysis:
 - Calculate the solubility of **TRIS maleate** in the aqueous buffer, taking into account the dilution factor.
 - The experiment should be performed in triplicate to ensure the reproducibility of the results.
 - Measure and report the final pH of the saturated solution.

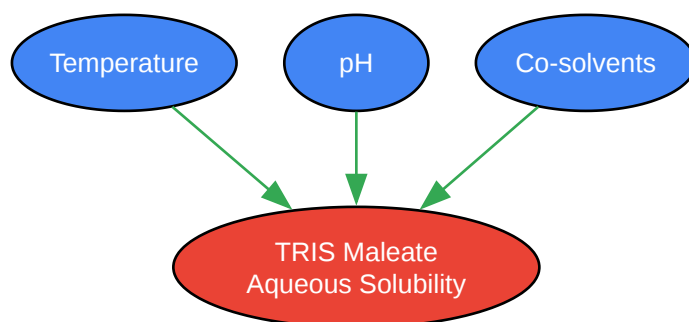
Visualizing Key Processes

To further aid in the understanding of the concepts discussed, the following diagrams, generated using the DOT language, illustrate the experimental workflow and the factors influencing solubility.



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Experimental Workflow for Solubility Determination



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*Factors Influencing **TRIS Maleate** Solubility*

Conclusion

While specific quantitative data for the aqueous solubility of **TRIS maleate** across a wide range of conditions is limited, this guide provides the currently available information and a framework for its experimental determination. The solubility of **TRIS maleate** is a critical parameter that is influenced by temperature, pH, and the presence of co-solvents. By understanding these factors and employing robust experimental protocols such as the shake-flask method, researchers in drug development and other scientific fields can ensure the accuracy and reliability of their work when utilizing this important buffering agent.

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